

Dibenzyl Sulfone: A Technical Guide to its Toxicological and Safety Profile

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Compound of Interest

Compound Name: *Dibenzyl sulfone*

Cat. No.: *B1294934*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a comprehensive overview of the available toxicological and safety data for **dibenzyl sulfone** (CAS No. 620-32-6). It is intended for an audience of researchers, scientists, and drug development professionals. A thorough literature search has revealed a significant lack of specific toxicological studies on **dibenzyl sulfone**. Therefore, to provide a comparative context, this guide also includes data on the structurally related compound, diphenyl sulfone (CAS No. 127-63-9). The data presented for diphenyl sulfone is for informational purposes only and should not be considered representative of the toxicological profile of **dibenzyl sulfone**.

Introduction

Dibenzyl sulfone is a chemical compound with potential applications in various fields, including as an intermediate in organic synthesis. Despite its potential utility, a comprehensive toxicological profile for **dibenzyl sulfone** is not publicly available. This guide summarizes the existing safety information for **dibenzyl sulfone** and presents a more detailed toxicological profile of the related compound, diphenyl sulfone, to highlight the types of data that are essential for a thorough safety assessment.

Toxicological Data for Dibenzyl Sulfone (CAS No. 620-32-6)

Safety Data Sheets (SDS) for **dibenzyl sulfone** consistently indicate a lack of comprehensive toxicological data. The available information is summarized below.

Table 1: Summary of Available Safety Data for **Dibenzyl Sulfone**

Toxicological Endpoint	Result	Species	Method/Reference
Acute Oral Toxicity	No data available	-	-
Acute Dermal Toxicity	No data available	-	-
Skin Corrosion/Irritation	No data available	-	-
Eye Damage/Irritation	No data available	-	-
Respiratory/Skin Sensitization	No data available	-	-
Germ Cell Mutagenicity	No data available	-	-
Carcinogenicity	No data available	-	-
Reproductive Toxicity	No data available	-	-

Source: Information compiled from publicly available Safety Data Sheets.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

The absence of quantitative data underscores the need for empirical testing to establish a reliable safety profile for **dibenzyl sulfone**.

Toxicological Data for Diphenyl Sulfone (CAS No. 127-63-9) - A Comparative Profile

The following data for diphenyl sulfone is provided as a reference for a structurally analogous compound. It is crucial to reiterate that this data does not reflect the toxicological properties of **dibenzyl sulfone**.

Acute Toxicity

Table 2: Acute Toxicity of Diphenyl Sulfone

Endpoint	Result	Species	Method/Reference
Oral LD50	> 300 - 500 mg/kg bw	Rat	OECD Test Guideline 423[5][6][7]
Dermal LD50	> 2000 mg/kg bw	Rat	-[8][9]
Skin Corrosion/Irritation	No skin irritation	Rabbit	OECD Test Guideline 404[5][6]
Eye Damage/Irritation	No eye irritation	Rabbit	OECD Test Guideline 405[5][6]

Genotoxicity

Table 3: Genotoxicity of Diphenyl Sulfone

Test System	Result	Conditions	Reference
Ames Test	Negative	Salmonella typhimurium strains TA1535, TA100, TA1537, and TA98 with and without metabolic activation (S9 fraction) up to 5000 µg/plate .	Bayer AG, 1991[10]

Subchronic Oral Toxicity

A 13-week subchronic oral toxicity study of diphenyl sulfone in rats revealed several dose-dependent effects.

Table 4: Summary of 13-Week Subchronic Oral Toxicity Study of Diphenyl Sulfone in Rats

Parameter	Findings
Body Weight	Significantly reduced body weight (9-11%) in the high-dose group (164 mg/kg-day for males, 206 mg/kg-day for females) due to reduced food conversion efficiency. [10]
Renal Effects (Males)	Dose-related increase in kidney weight, eosinophilic droplet formation in corticotubular epithelium at ≥ 16 mg/kg-day, and tubular degeneration/regeneration at 164 mg/kg-day. [10]
Hepatic Effects	No significant treatment-related effects observed on liver weight or histopathology. [10]
Clinical Signs	No significant treatment-related clinical signs of toxicity were observed. [10]
Mortality	No treatment-related deaths were observed. [10]

Source: HLE, 1981 as cited in the Provisional Peer-Reviewed Toxicity Values for Diphenyl sulfone (U.S. EPA, 2009).[\[10\]](#)

Experimental Protocols

Subchronic Oral Toxicity Study of Diphenyl Sulfone

The following is a summary of the experimental protocol for the 13-week subchronic oral toxicity study of diphenyl sulfone.

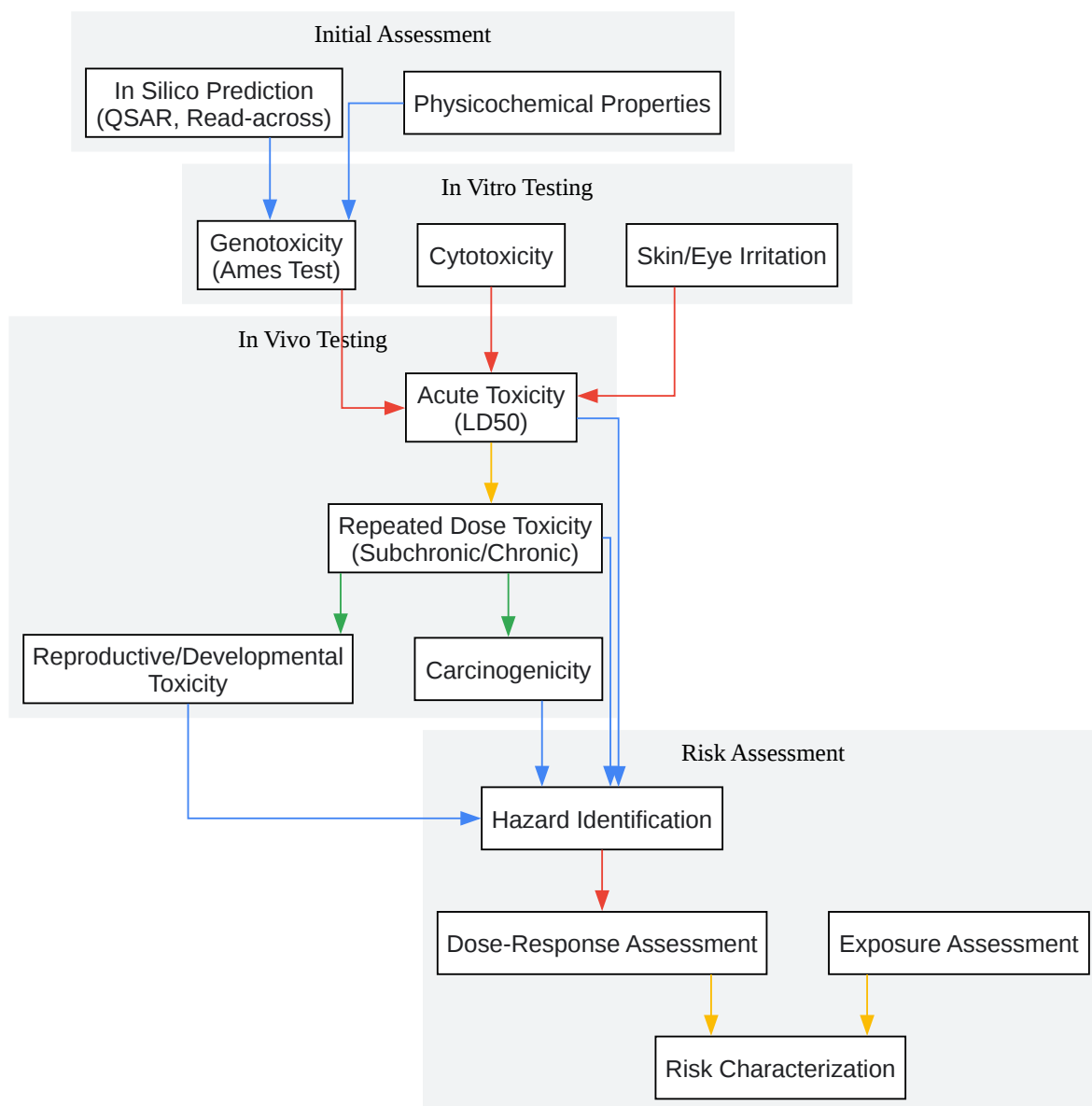
- Test Species: CD Sprague-Dawley rats (15 per sex per group).[\[10\]](#)
- Administration: Diphenyl sulfone (purity $\geq 99.5\%$) was administered in the diet at concentrations of 0, 100, 200, or 2,000 ppm.[\[10\]](#)
- Calculated Intake:
 - Males: 0, 8, 16, or 164 mg/kg-day.[\[10\]](#)

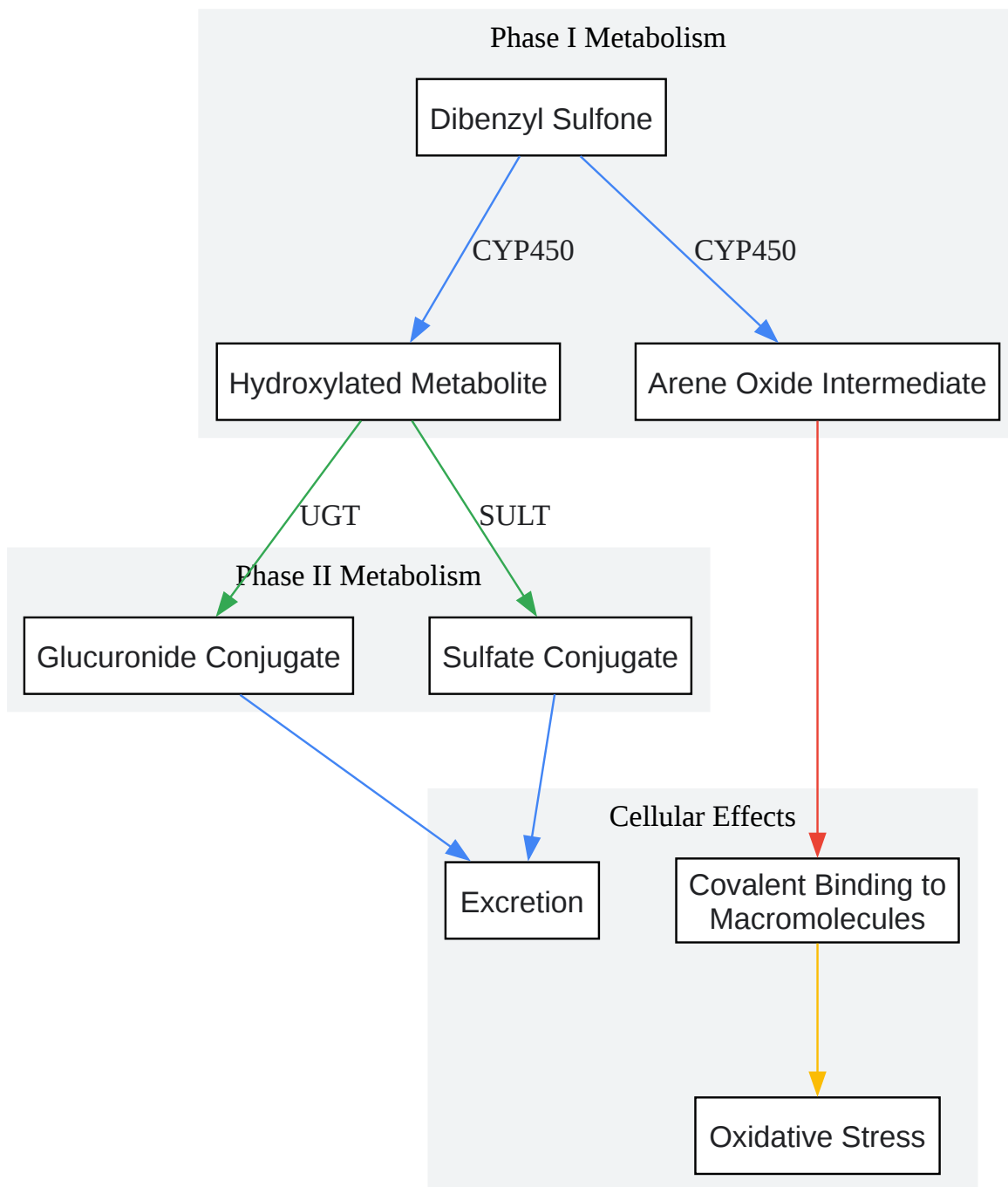
- Females: 0, 9, 19, or 206 mg/kg-day.[10]
- Duration: 13-14 weeks.[10]
- Observations:
 - Daily clinical signs of toxicity.[10]
 - Weekly body weight and food consumption.[10]
 - Ophthalmoscopic examination at the beginning of the study and at weeks 6 and 13 for control and high-dose groups.[10]
 - Plasma concentrations of diphenyl sulfone were measured from pooled samples at weeks 1 and 12.[10]
- Pathology:
 - Gross necropsy on all animals.
 - Histopathological examination of the liver and kidneys was conducted on all animals.[10]
 - A comprehensive examination of 34 other tissues was performed on animals in the control and high-dose groups.[10]
 - Electron microscopy of liver samples from six animals per sex in the high-dose, medium-dose, and control groups.[10]
 - Measurement of aminopyrine-N-demethylase (APDM) activity in liver homogenates from six animals per sex in all groups.[10]

Visualizations

General Workflow for Chemical Toxicology Assessment

The following diagram illustrates a general workflow for assessing the toxicology of a chemical compound, which would be applicable to a substance like **dibenzyl sulfone** for which there is limited data.





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- To cite this document: BenchChem. [Dibenzyl Sulfone: A Technical Guide to its Toxicological and Safety Profile]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1294934#dibenzyl-sulfone-toxicology-and-safety-data>]

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